

Operational Guide & Safety Protocol: Handling 1-Dimethylamino-2-nitroethylene

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Compound of Interest

Compound Name: 1-Dimethylamino-2-nitroethylene

CAS No.: 1190-92-7; 73430-27-0

Cat. No.: B2913312

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As a Senior Application Scientist, establishing a profound understanding of the chemicals we handle is the foundation of laboratory safety and operational excellence. This guide provides a comprehensive, mechanistic approach to handling **1-Dimethylamino-2-nitroethylene** (CAS: 1190-92-7). Rather than simply listing safety rules, this protocol explains the causality behind each requirement, ensuring that researchers can adapt these principles to dynamic laboratory environments.

Chemical Profile & Industrial Utility

1-Dimethylamino-2-nitroethylene is a highly reactive "push-pull" enaminone building block. It is extensively utilized in organic synthesis for the preparation of complex heterocycles, including fused tetrahydropyridines and active pharmaceutical ingredients (APIs) such as the PARP inhibitor Rucaparib[1]. Because of its unique electronic structure, it acts as a versatile intermediate but requires strict environmental controls to maintain stability[2].

Quantitative Chemical Data

Property	Value	Operational Implication
CAS Number	1190-92-7	Unique identifier for SDS cross-referencing.
Molecular Formula	C ₄ H ₈ N ₂ O ₂	High nitrogen/oxygen content; reactive intermediate.
Molecular Weight	116.12 g/mol	Readily forms fine, easily aerosolized crystalline dust.
Melting Point	101 – 107 °C	Solid at room temperature; poses particulate inhalation risks[3].
Storage Temperature	Refrigerator (2 – 8 °C)	Prevents thermal degradation and polymerization of the enaminone system[3].

Mechanistic Toxicology & Hazard Assessment

Understanding the molecular behavior of **1-Dimethylamino-2-nitroethylene** is critical for anticipating its hazards. The compound is classified under several severe hazard categories[4]:

- Skin Sensitization (Category 1) & Irritation (Category 2): The molecule features a nitro group conjugated with a double bond (a nitroalkene system). This creates a potent Michael acceptor. If the dust contacts unprotected skin, the electrophilic β -carbon reacts covalently with nucleophilic residues (e.g., cysteine thiols or lysine amines) on epidermal proteins. This haptentation triggers a T-cell-mediated immune response, leading to allergic contact dermatitis[4].
- Serious Eye Damage (Category 1): The reactive nature of the compound causes rapid, irreversible damage to the corneal epithelium upon contact[4].
- Respiratory Irritation (Category 3): As a crystalline solid, handling can generate micro-particulates. Inhalation deposits these reactive particles onto the mucosal membranes of the respiratory tract, causing severe coughing, wheezing, and potential long-term airway disease[5],[4].

Personal Protective Equipment (PPE) Matrix

To mitigate the mechanistic risks outlined above, the following PPE is mandatory. Each piece of equipment serves a specific, scientifically grounded purpose[5],[6].

Equipment Type	Specification	Mechanistic Causality
Eye/Face Protection	Snug-fitting chemical splash goggles & face shield.	Prevents Category 1 Serious Eye Damage from airborne dust or reactive splashes[4]. Safety glasses are insufficient due to lack of peripheral seal.
Respiratory Protection	Full-face particle respirator with N100 (US) or P3 (EU) cartridges.	Required as a last line of defense or if engineering controls fail. N100 filters 99.97% of fine crystalline dust, preventing mucosal haptentation[5].
Hand Protection	Double-layered Nitrile gloves (min 0.11 mm thickness).	Provides a physical barrier against the Michael acceptor, preventing covalent binding to skin proteins[5].
Body Protection	Tyvek lab coat or impermeable chemical apron.	Shields against particulate settling on clothing, which can cause delayed dermal exposure and sensitization[4].

Self-Validating Standard Operating Procedure (SOP)

This step-by-step methodology for weighing and transferring **1-Dimethylamino-2-nitroethylene** incorporates self-validating checkpoints to ensure the integrity of your safety boundaries.

Step 1: Pre-Operational Engineering Control Check

- Action: Conduct all work inside a certified chemical fume hood.

- Validation Checkpoint: Before opening the chemical, use a digital velometer to verify the hood's face velocity is between 80–120 feet per minute (fpm). If the airflow is inadequate, the system fails validation; halt operations immediately.

Step 2: PPE Integrity Verification

- Action: Don the required PPE (double nitrile gloves, N100 respirator, goggles, lab coat).
- Validation Checkpoint: Perform a negative-pressure seal check on the respirator. Inhale sharply while blocking the intake valves; the facepiece must collapse slightly without leaking air. Manually inflate gloves to check for micro-punctures before donning.

Step 3: Environmental Preparation

- Action: Line the fume hood working surface with an anti-static, disposable bench pad.
- Causality: **1-Dimethylamino-2-nitroethylene** is a dry powder. Anti-static mats prevent the electrostatic dispersion and aerosolization of the reactive dust.

Step 4: Chemical Transfer & Equilibration

- Action: Remove the vial from refrigerated storage (2–8 °C)[3]. Place it in a desiccator inside the fume hood and allow it to equilibrate to room temperature before opening.
- Causality: Opening a cold vial causes ambient moisture to condense on the hygroscopic powder, accelerating hydrolysis and degradation of the enamino system.
- Action: Use a grounded, anti-static micro-spatula to weigh the required mass into a pre-tared, sealable reaction vessel.

Step 5: Post-Transfer Decontamination

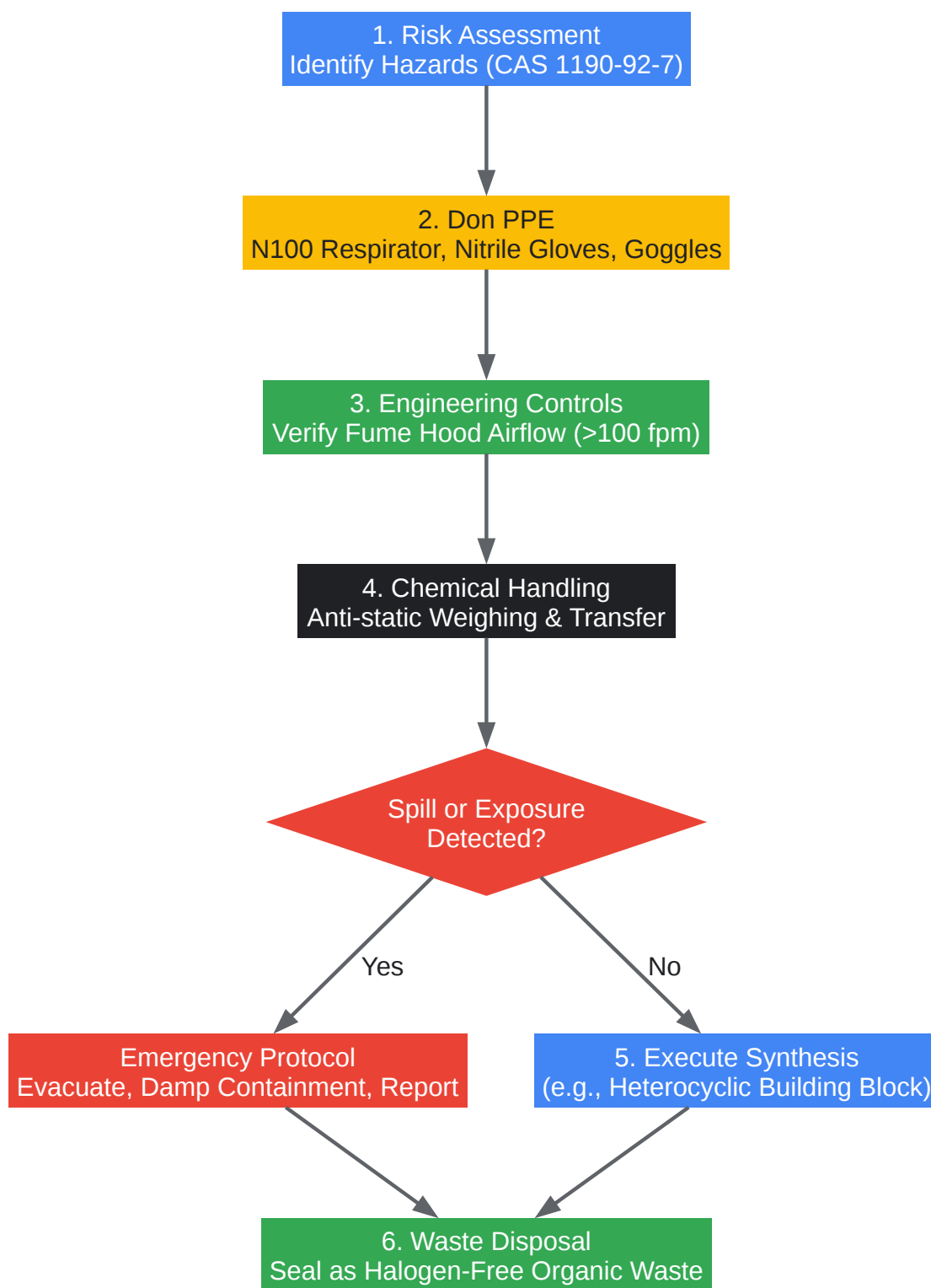
- Action: Wipe down the exterior of the reagent bottle and the balance pan with an isopropanol-dampened cloth before removing them from the hood.
- Validation Checkpoint: Visually inspect the white anti-static bench pad. Any yellow/orange crystalline residue indicates a containment failure. Dispose of the pad as hazardous solid waste.

Emergency Spill Response & Waste Disposal Plan

In the event of a spill, immediate and calculated action is required to prevent aerosolization[5].

- **Evacuate & Isolate:** Vacate the immediate area. Allow the fume hood to clear airborne particulates for at least 15 minutes.
- **Containment (DO NOT DRY SWEEP):** Dry sweeping aerosolizes the Category 1 eye-damaging dust. Instead, gently cover the spill with damp, absorbent paper towels or a commercial dust-suppressing spill control powder.
- **Collection:** Using non-sparking tools, scoop the absorbed material into a compatible, sealable hazardous waste container.
- **Surface Decontamination:** Wash the spill area thoroughly with soap and water. The compound leaves reactive residues that must be chemically washed away, not just wiped.
- **Waste Disposal:** Classify the collected material as Halogen-Free Organic Hazardous Waste. Keep waste containers tightly closed in a cool, dry, well-ventilated area away from direct sunlight[6]. Never flush this compound down the sink due to its toxicity profile.

Workflow Visualization



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Workflow for safe handling and emergency response for **1-Dimethylamino-2-nitroethylene**.

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